

An In-Depth Technical Guide to 4-Octadecylaniline: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: B039032

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Introduction

4-Octadecylaniline is an organic compound characterized by a long C18 alkyl chain (octadecyl group) attached to an aniline ring at the para-position.[1][2] This amphiphilic structure, possessing both a hydrophobic alkyl tail and a hydrophilic aniline head, imparts unique chemical and physical properties that make it a molecule of significant interest in various fields, including materials science and drug development.[3] Its derivatives are fundamental structural motifs in a wide array of pharmaceuticals, agrochemicals, dyes, and polymers.[4]

This technical guide provides a comprehensive overview of the core chemical properties of **4-octadecylaniline**, intended for researchers, scientists, and professionals in drug development. We will delve into its synthesis, spectroscopic characterization, physical and chemical properties, and potential applications, with a focus on providing practical, field-proven insights.

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Core Molecular & Physical Properties

The defining feature of **4-octadecylaniline** is its long alkyl chain, which significantly influences its physical properties, such as melting point, boiling point, and solubility. Below is a summary of its key physicochemical data.

Property	Value	Source
Molecular Formula	C ₂₄ H ₄₃ N	[1][2]
Molecular Weight	345.61 g/mol	[1][2]
Melting Point	59-63 °C	[5]
Boiling Point	240-245 °C at 0.4 mm Hg	[5]
Density	0.889 g/cm ³	[5]
Appearance	Off-white solid	[6]
Solubility	Insoluble in water; Soluble in organic solvents like alcohol, ether, and benzene.	[6]
pKa	4.95 ± 0.10 (Predicted)	[5]
LogP	8.65 (Predicted)	[5]

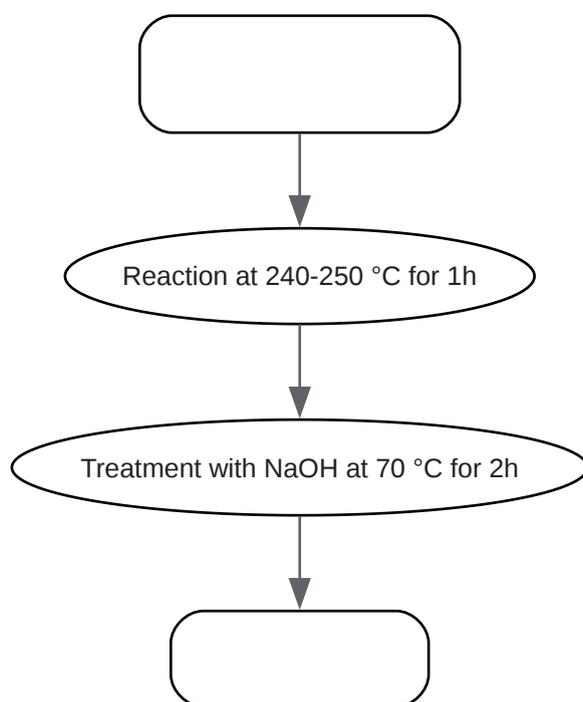
Note: Some physical properties are for the related compound octadecylamine, which has similar characteristics due to the long alkyl chain.

Synthesis & Purification

The synthesis of **4-octadecylaniline** typically involves the alkylation of aniline. One common method is the Friedel-Crafts alkylation of aniline with an 18-carbon alkyl halide (e.g., 1-bromooctadecane) in the presence of a Lewis acid catalyst. However, this method can lead to polysubstitution and rearrangement of the alkyl group.

A more controlled synthesis involves the reaction of 1-octadecanol with aniline and aniline hydrochloride in the presence of zinc chloride at elevated temperatures (240-250 °C).[5] This is followed by treatment with sodium hydroxide.

Illustrative Synthetic Workflow



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Caption: A simplified workflow for the synthesis of **4-octadecylaniline**.

Purification of the crude product is typically achieved by recrystallization from a suitable solvent, such as ethanol or hexane, to yield the pure compound. The purity can then be assessed using chromatographic techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).[4]

Spectroscopic Characterization

A multi-technique approach is essential for the unambiguous structural elucidation and purity confirmation of synthesized **4-octadecylaniline**.^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the aniline ring, typically in the range of 6.5-7.5 ppm. The long alkyl chain will exhibit a large, complex multiplet in the aliphatic region (0.8-1.6 ppm), with a distinct triplet for the terminal methyl group around 0.9 ppm. The protons of the -NH₂ group will appear as a broad singlet, the chemical shift of which is dependent on the solvent and concentration.
- ¹³C NMR: The carbon NMR spectrum will display signals for the aromatic carbons, with the carbon attached to the nitrogen atom appearing at a characteristic downfield shift. The numerous carbons of the octadecyl chain will give rise to a series of peaks in the aliphatic region (14-40 ppm).

Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in the molecule.^[7] Key expected absorptions include:

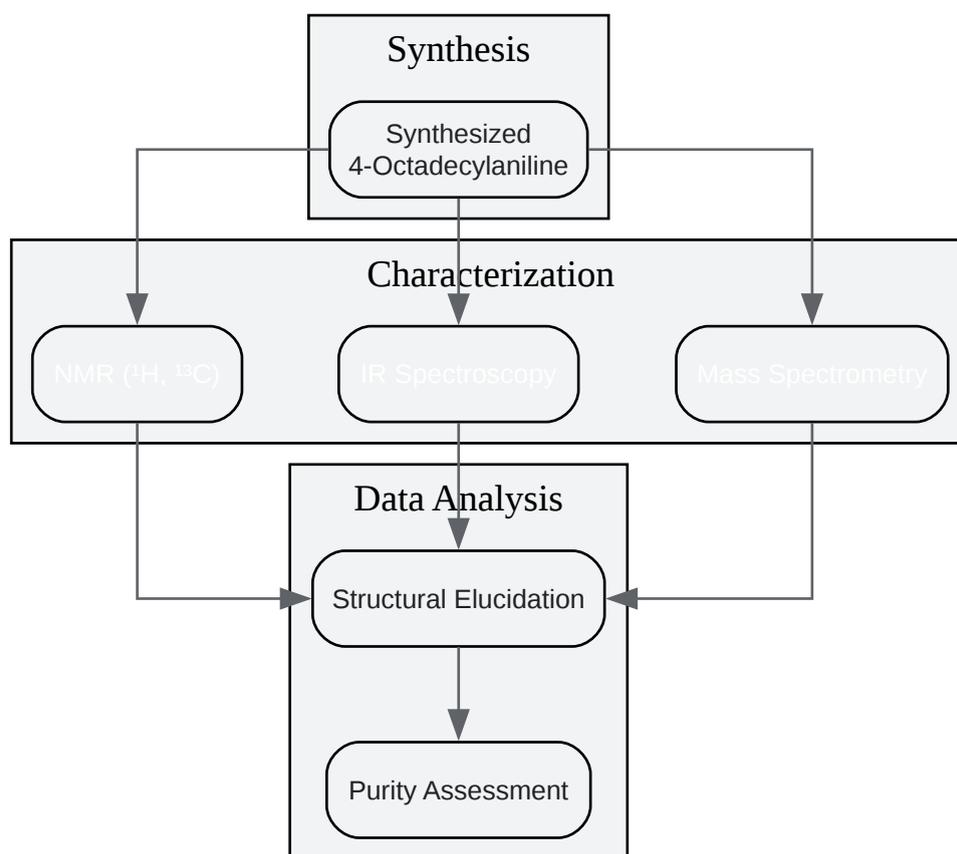
- N-H stretching: A pair of bands in the region of 3300-3500 cm⁻¹ corresponding to the symmetric and asymmetric stretching vibrations of the primary amine.
- C-H stretching: Sharp peaks just below 3000 cm⁻¹ for the sp³ C-H bonds of the alkyl chain and weaker bands just above 3000 cm⁻¹ for the sp² C-H bonds of the aromatic ring.
- C=C stretching: Aromatic ring vibrations in the 1500-1600 cm⁻¹ region.
- C-N stretching: A band in the 1250-1350 cm⁻¹ region.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of the compound and can provide structural information from its fragmentation pattern.^[8] The molecular ion peak (M⁺) for

4-octadecylaniline would be observed at an m/z corresponding to its molecular weight (345.61).

Characterization Workflow



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Caption: The workflow for the spectroscopic characterization of **4-octadecylaniline**.

Reactivity & Chemical Behavior

The chemical reactivity of **4-octadecylaniline** is governed by the presence of the aromatic amine group and the long, saturated alkyl chain.

- **Amine Group Reactivity:** The aniline moiety is a weak base and can be protonated by acids to form anilinium salts. The amino group can also undergo various reactions typical of primary aromatic amines, such as diazotization, acylation, and alkylation. The presence of

the electron-donating octadecyl group at the para position activates the aromatic ring towards electrophilic substitution reactions.

- **Alkyl Chain Influence:** The long, non-polar octadecyl chain dominates the physical properties of the molecule, making it highly lipophilic. This property is crucial for its applications in systems where interaction with non-polar environments is required. The alkyl chain itself is relatively inert to most chemical reactions under normal conditions.
- **Amphiphilic Nature:** The combination of the polar aniline head group and the non-polar octadecyl tail gives **4-octadecylaniline** its amphiphilic character. This allows it to self-assemble at interfaces and form organized structures like micelles or monolayers, which is a key aspect of its utility in materials science.

Applications in Research & Drug Development

The unique properties of **4-octadecylaniline** and its derivatives make them valuable in several areas of research and development.

- **Drug Delivery:** The amphiphilic nature of long-chain aniline derivatives is being explored for the development of novel drug delivery systems.^[9] These molecules can encapsulate hydrophobic drugs within their non-polar cores, improving their solubility and bioavailability. The aniline group can also be functionalized to attach targeting ligands for site-specific drug delivery.
- **Materials Science:** **4-Octadecylaniline** has been used in the fabrication of Langmuir-Blodgett films, which are highly ordered molecular assemblies with potential applications in electronics and sensor technology.^[5] Its derivatives are also investigated for their liquid crystalline properties.^{[10][11][12]}
- **Synthesis of Biologically Active Molecules:** Long-chain anilines serve as important intermediates in the synthesis of various biologically active compounds. The aniline moiety is a common pharmacophore, and the long alkyl chain can be used to modulate the lipophilicity and membrane permeability of drug candidates.^[13]
- **Antimicrobial Agents:** Cationic amphiphilic derivatives of amino acids, which share structural similarities with functionalized **4-octadecylaniline**, have shown promising antimicrobial

activities. This suggests a potential avenue for the development of new antimicrobial agents based on the **4-octadecylaniline** scaffold.

Experimental Protocols

Protocol 1: Synthesis of 4-Octadecylaniline

Materials:

- 1-Octadecanol
- Aniline
- Aniline hydrochloride
- Zinc chloride
- Sodium hydroxide
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, combine 1-octadecanol, aniline, aniline hydrochloride, and zinc chloride in appropriate molar ratios.[5]
- Heat the reaction mixture to 240-250 °C with stirring for 1 hour.[5]
- Cool the mixture and add a solution of sodium hydroxide.
- Heat the mixture to 70 °C for 2 hours with stirring.[5]
- After cooling, extract the product with a suitable organic solvent (e.g., diethyl ether).
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from ethanol.

Protocol 2: Spectroscopic Characterization

Sample Preparation:

- NMR: Dissolve a small amount of the purified product in a deuterated solvent (e.g., CDCl₃).
- IR: Prepare a KBr pellet or cast a thin film of the sample on a salt plate.
- MS: Dissolve the sample in a suitable volatile solvent for analysis.

Instrumentation:

- Acquire ¹H and ¹³C NMR spectra on a high-field NMR spectrometer.
- Record the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer.
- Obtain the mass spectrum using an appropriate mass spectrometry technique (e.g., ESI-MS or GC-MS).

Data Analysis:

- Analyze the NMR spectra to confirm the presence of all expected proton and carbon signals and their integrations and chemical shifts.
- Interpret the IR spectrum to identify the key functional groups.
- Determine the molecular weight from the mass spectrum and analyze the fragmentation pattern for structural confirmation.

Safety & Handling

4-Octadecylaniline should be handled with appropriate safety precautions in a well-ventilated area.^[14] It is important to avoid all personal contact, including inhalation.^[14] Wear protective clothing, gloves, and eye protection.^[14]

Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible materials such as acids and strong oxidizing agents.^{[14][15]}

Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.

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